

# Spectroscopic Profile of 5-Hydroxyseselin: A Technical Guide

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## Compound of Interest

Compound Name: 5-Hydroxyseselin

Cat. No.: B3035307

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For researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the spectroscopic data for the natural furanocoumarin, **5-Hydroxyseselin**. This guide compiles available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data into a structured format to facilitate analysis and comparison.

## Introduction

**5-Hydroxyseselin** is a furanocoumarin, a class of organic chemical compounds produced by a variety of plants. These compounds are of significant interest to the scientific community due to their diverse biological activities. Accurate and detailed spectroscopic data is paramount for the unambiguous identification, characterization, and subsequent development of such natural products. This guide presents the key spectroscopic data for **5-Hydroxyseselin**, supported by experimental protocols.

## Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **5-Hydroxyseselin**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1:  $^1\text{H}$  NMR Spectroscopic Data of **5-Hydroxyseselin**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in the searched resources.			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data of **5-Hydroxyseselin**

Chemical Shift ( $\delta$ ) ppm	Assignment
Data not available in the searched resources.	

Note: Specific  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **5-Hydroxyseselin** were not found in the publicly available resources searched.

## Infrared (IR) Spectroscopy

Table 3: IR Absorption Bands of **5-Hydroxyseselin**

Wavenumber ( $\text{cm}^{-1}$ )	Description
Data not available in the searched resources.	

Note: Specific IR absorption data for **5-Hydroxyseselin** were not found in the publicly available resources searched.

## Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **5-Hydroxyseselin**

m/z	Interpretation
Data not available in the searched resources.	

Note: Specific mass spectrometry data, including the molecular ion peak and fragmentation pattern for **5-Hydroxyseselin**, were not found in the publicly available resources searched.

## Experimental Protocols

Detailed experimental protocols for obtaining the spectroscopic data are crucial for reproducibility and data validation. The following are generalized protocols typically employed for the analysis of furanocoumarins like **5-Hydroxyseselin**.

### NMR Spectroscopy

NMR spectra are typically recorded on a Bruker Avance spectrometer (or equivalent) operating at a proton frequency of 400 MHz or higher. Samples are usually dissolved in deuterated solvents such as chloroform-d ( $\text{CDCl}_3$ ), methanol-d<sub>4</sub> ( $\text{CD}_3\text{OD}$ ), or dimethyl sulfoxide-d<sub>6</sub> ( $\text{DMSO-d}_6$ ), with tetramethylsilane (TMS) used as an internal standard. Chemical shifts are reported in parts per million (ppm) relative to TMS.

### Infrared (IR) Spectroscopy

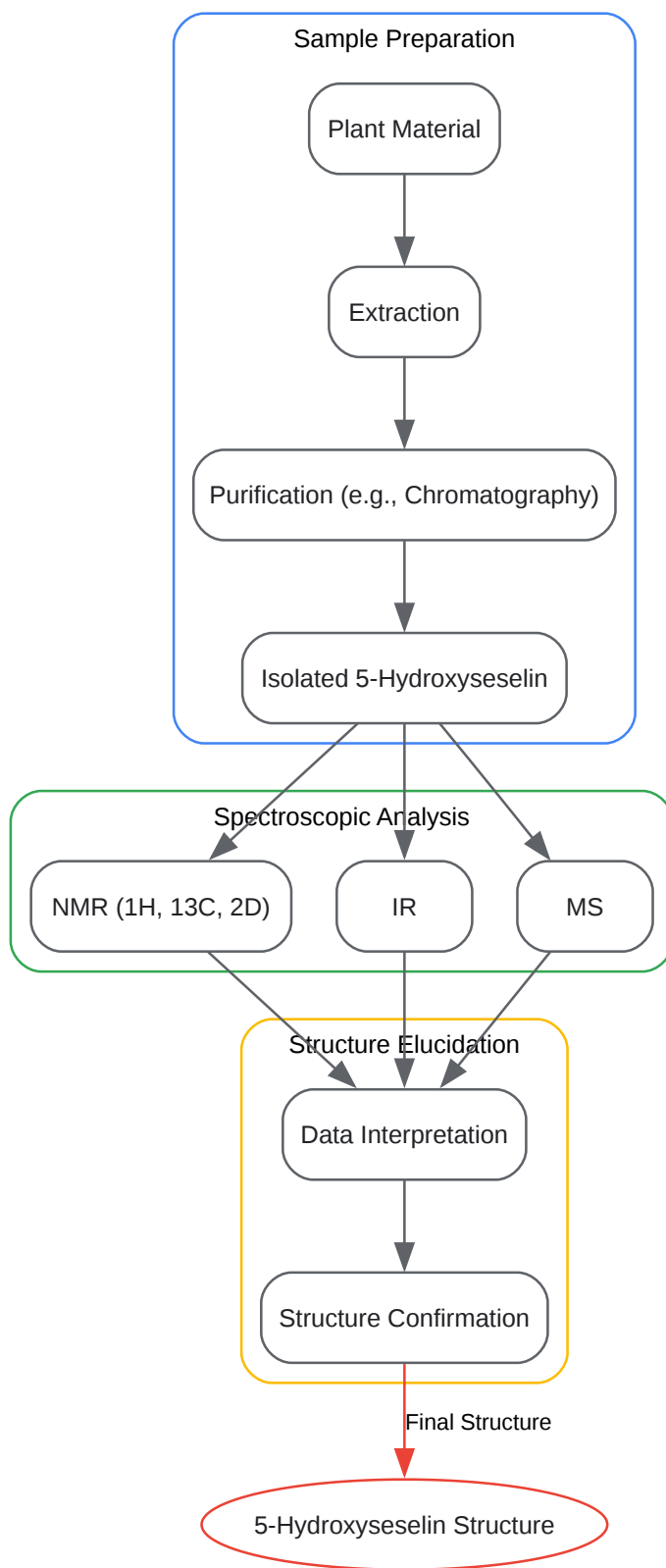
IR spectra are commonly recorded on a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or analyzed as a thin film on a NaCl plate. The spectra are typically recorded in the range of 4000-400  $\text{cm}^{-1}$ .

### Mass Spectrometry (MS)

Mass spectra are generally obtained using a mass spectrometer with an electrospray ionization (ESI) or electron ionization (EI) source. High-resolution mass spectrometry (HRMS) is often employed to determine the elemental composition of the molecular ion and its fragments.

## Workflow for Spectroscopic Analysis

The general workflow for the spectroscopic analysis of a natural product like **5-Hydroxyseselin** is depicted in the following diagram.



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*Workflow for the spectroscopic analysis of a natural product.*

Despite a comprehensive search of available scientific literature and chemical databases, specific, experimentally-derived NMR, IR, and MS data for **5-Hydroxyseselin** (CAS 31525-75-4) could not be located. The information presented in this guide is therefore based on generalized protocols for the analysis of similar furanocoumarin compounds. Researchers are encouraged to perform their own spectroscopic analysis to obtain definitive data for this compound. This guide will be updated as new, verified data becomes available.

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